

(R)-3-Aminopiperidine dihydrochloride safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-3-Aminopiperidine
dihydrochloride

Cat. No.: B044878

[Get Quote](#)

Technical Guide: (R)-3-Aminopiperidine Dihydrochloride Safety and Handling

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a detailed overview of the safety data for **(R)-3-Aminopiperidine dihydrochloride** (CAS RN: 334618-23-4), a key intermediate in pharmaceutical synthesis.^[1]

Product Identification

Product Name	(R)-3-Aminopiperidine dihydrochloride ^[1]
Synonyms	(R)-piperidin-3-amine dihydrochloride, (R)-3-Piperidinamine dihydrochloride ^{[1][2]}
CAS Number	334618-23-4 ^{[1][3]}
Molecular Formula	C ₅ H ₁₄ Cl ₂ N ₂ ^[1]
Molecular Weight	173.08 g/mol ^{[3][4]}
Structure	

Hazard Identification and GHS Classification

(R)-3-Aminopiperidine dihydrochloride is classified as a hazardous substance.^{[2][5]} The GHS classification is summarized below:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed ^{[2][5]}
Skin Corrosion/Irritation	2	H315: Causes skin irritation ^{[1][2][5]}
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage ^{[1][5]}
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation ^{[1][2][5]}

Signal Word: Danger^{[2][3]}

Hazard Pictograms:

- GHS05: Corrosion^[6]
- GHS07: Exclamation Mark^[6]

Toxicological Information

Quantitative toxicological data for **(R)-3-Aminopiperidine dihydrochloride** is limited in the provided safety data sheets.

Toxicity Metric	Value	Species	Route
LD50 (as free base)	547.68 mg/kg (Predicted)	Rat	Oral ^[1]
ATEmix (oral)	500 mg/kg	Oral ^[1]	

Note: The provided LD50 value is a prediction and should be interpreted with caution. Detailed experimental protocols for these toxicological studies are not available in the provided

documentation. Further literature search in toxicological databases is recommended for in-depth studies.

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value
Appearance	Solid[3]
Melting Point	190-195 °C[3] / 205-209 °C[6]
Flash Point	100.1 °C (Estimated)[1][6]
Solubility	Soluble in water. Partially soluble in Dichloromethane, methanol and isopropyl alcohol.[1]
Partition coefficient: n-octanol/water	2.789[1]
Optical Activity	$[\alpha]_D -2.0 \pm 0.5^\circ$, c = 1 in H ₂ O[3]

Handling Precautions and Personal Protective Equipment (PPE)

Proper handling and the use of appropriate personal protective equipment are crucial to minimize exposure and ensure laboratory safety.

Engineering Controls

- Use in a well-ventilated place.[1][2]
- Local exhaust ventilation is preferred to control airborne dust.[1]
- Ensure eyewash stations and safety showers are in close proximity to the workstation.[1]

Personal Protective Equipment

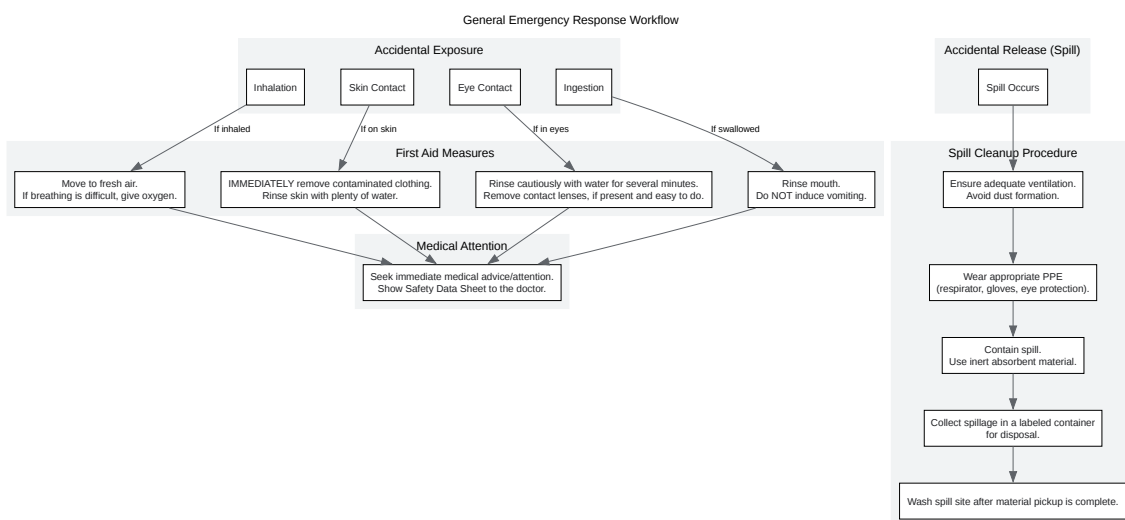
PPE	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[2]
Skin Protection	Wear protective gloves and impervious clothing. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[1][2]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges (e.g., NIOSH (US) or CEN (EU) approved).[2][4]

General Hygiene Measures

- Wash hands thoroughly after handling.[1][2]
- Do not eat, drink, or smoke when using this product.[1][2]
- Take off contaminated clothing and wash it before reuse.[1][2]

Emergency Procedures

A systematic approach to handling emergencies is critical. The following diagram outlines the general workflow for responding to accidental exposure or release.



[Click to download full resolution via product page](#)

Caption: General Emergency Response Workflow for **(R)-3-Aminopiperidine Dihydrochloride**.

Storage and Stability

- Storage Conditions: Store in a cool, dry, and well-ventilated place.[2][4] Keep the container tightly closed when not in use.[1] The material is hygroscopic and should be stored under an inert gas.[1]
- Stability: Stable under recommended storage conditions.[1]
- Incompatible Materials: Oxidizing agents.[1]
- Conditions to Avoid: Heat, flames, sparks, high temperatures, dust generation, and humid conditions.[1][6]
- Hazardous Decomposition Products: Thermal decomposition may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride gas.[1]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, carbon dioxide, alcohol-resistant foam, or water spray.[1][4]
- Specific Hazards: Emits toxic fumes under fire conditions.[1] Vapors may form explosive mixtures in confined spaces.[1]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][4]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[1] Offer surplus and non-recyclable solutions to a licensed disposal company.[4]

This technical guide provides a comprehensive overview of the safety and handling information for **(R)-3-Aminopiperidine dihydrochloride** based on available Safety Data Sheets. For a

deeper understanding of its reactivity and toxicological profile, consulting peer-reviewed scientific literature is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jubilantingrevia.com [jubilantingrevia.com]
- 2. echemi.com [echemi.com]
- 3. (R)-(-)-3-Aminopiperidine = 98.0 GC 334618-23-4 [sigmaaldrich.com]
- 4. capotchem.cn [capotchem.cn]
- 5. (3R)-Piperidin-3-amine--hydrogen chloride (1/2) | C₅H₁₄Cl₂N₂ | CID 16211333 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. (R)-3-Aminopiperidine dihydrochloride | CAS#:334618-23-4 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [(R)-3-Aminopiperidine dihydrochloride safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b044878#r-3-aminopiperidine-dihydrochloride-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b044878#r-3-aminopiperidine-dihydrochloride-safety-data-sheet-and-handling-precautions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com